

An In-depth Guide to the Chemical Structure of Triacontyl Palmitate

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Compound of Interest

Compound Name: *Triacontyl palmitate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed examination of the chemical structure of **triacontyl palmitate**, an important long-chain wax ester. This document outlines the constituent molecules, the nature of their chemical bonding, and key physicochemical properties, serving as a foundational resource for professionals in research and development.

Executive Summary

Triacontyl palmitate (C₄₆H₉₂O₂) is a saturated wax ester formed through the chemical bonding of a long-chain fatty acid, palmitic acid, and a long-chain fatty alcohol, 1-triacontanol. [1][2][3] It is a significant component of natural waxes, such as beeswax, where it is also known by the name myricin. Its structure, characterized by two long aliphatic chains, imparts properties such as high hydrophobicity and stability, making it a subject of interest in various industrial and scientific applications, including cosmetics and pharmaceuticals.

Molecular Components

The structure of **triacontyl palmitate** is derived from two precursor molecules: palmitic acid and 1-triacontanol.

Palmitic Acid (Hexadecanoic Acid)

Palmitic acid is one of the most common saturated fatty acids found in animals and plants. It consists of a 16-carbon aliphatic chain with a carboxylic acid functional group (-COOH) at one

end.

1-Triacontanol

1-Triacontanol, also known as melissyl alcohol, is a straight-chain primary fatty alcohol composed of 30 carbon atoms.[4][5][6] It is found naturally in plant cuticular waxes and is recognized for its activity as a plant growth stimulant.[5]

The Esterification Process

Triacontyl palmitate is formed via an esterification reaction. In this condensation reaction, the carboxyl group of palmitic acid reacts with the hydroxyl group of 1-triacontanol. This process results in the formation of an ester linkage (-COO-) and the elimination of one molecule of water.

Caption: The esterification of palmitic acid and 1-triacontanol.

Chemical Structure of Triacontyl Palmitate

The final structure consists of the 16-carbon acyl chain from palmitic acid linked via an ester bond to the 30-carbon alkyl chain from 1-triacontanol. The IUPAC name for this compound is triacontyl hexadecanoate.[1]

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